

2-Piperidone: A Technical Guide to Commercial Availability, Supply, and Quality Control

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Piperidone

Cat. No.: B129406

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial landscape for **2-Piperidone** (CAS No. 675-20-7), a pivotal building block in pharmaceutical and chemical synthesis. This document details its availability, lists key suppliers, and outlines experimental protocols for its synthesis, purification, and analysis, offering a vital resource for professionals in research and development.

Commercial Availability and Suppliers

2-Piperidone, also known as δ -valerolactam, is readily available from a multitude of global suppliers, including manufacturers in China, India, and the United States, as well as distributors across Europe and North America. It is offered in various quantities, from grams for research purposes to metric tons for industrial applications.

The purity of commercially available **2-Piperidone** typically ranges from 98% to over 99%, with analytical methods such as Gas Chromatography (GC) often cited to confirm purity. The compound is generally supplied as a white to light yellow crystalline solid or powder. Pricing is competitive and varies based on quantity, purity, and supplier. For bulk quantities, direct inquiries to manufacturers are recommended to obtain customized quotes.

A summary of representative suppliers and their typical offerings is presented in the table below.

Supplier Region	Supplier Type	Typical Purity	Available Quantities
Global/Online	Manufacturer/Distributor	≥98%	Grams to Kilograms
China	Manufacturer	≥99%	Kilograms to Tons
India	Manufacturer	≥99%	Kilograms to Tons
North America	Distributor	≥98%	Grams to Kilograms
Europe	Distributor	≥98%	Grams to Kilograms

This table is a summary of typical offerings and is not exhaustive. Researchers should contact specific suppliers for detailed specifications and availability.

Experimental Protocols

This section provides detailed methodologies for the synthesis, purification, and quality control analysis of **2-Piperidone**, compiled from publicly available literature and patent documentation.

Synthesis of 2-Piperidone via Beckmann Rearrangement

This protocol is based on the well-established Beckmann rearrangement of cyclopentanone oxime.

Materials:

- Cyclopentanone
- Hydroxylamine hydrochloride
- Sodium bicarbonate
- Concentrated Sulfuric Acid
- Sodium hydroxide solution
- Dichloromethane

- Anhydrous sodium sulfate
- Standard laboratory glassware and equipment

Procedure:

- Synthesis of Cyclopentanone Oxime:
 - In a round-bottom flask, dissolve hydroxylamine hydrochloride in water.
 - Add cyclopentanone to the solution.
 - Slowly add a solution of sodium bicarbonate in water while stirring.
 - Continue stirring at room temperature for 2-3 hours.
 - Extract the product with dichloromethane.
 - Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure to obtain cyclopentanone oxime.
- Beckmann Rearrangement:
 - Carefully add concentrated sulfuric acid to a flask cooled in an ice bath.
 - Slowly add the cyclopentanone oxime to the sulfuric acid with vigorous stirring, maintaining a low temperature.
 - After the addition is complete, allow the mixture to warm to room temperature and then heat to 100-120°C for 30-60 minutes.
 - Cool the reaction mixture and pour it onto crushed ice.
 - Neutralize the solution with a concentrated sodium hydroxide solution.
 - Extract the aqueous layer multiple times with dichloromethane.
 - Combine the organic extracts, dry over anhydrous sodium sulfate, and remove the solvent by rotary evaporation to yield crude **2-Piperidone**.

Purification by Fractional Distillation

Equipment:

- Distillation flask
- Fractionating column (e.g., Vigreux or packed column)
- Condenser
- Receiving flask
- Heating mantle
- Vacuum pump and gauge

Procedure:

- Set up the fractional distillation apparatus.
- Place the crude **2-Piperidone** in the distillation flask.
- Heat the flask gently to melt the solid.
- Apply vacuum and slowly increase the temperature.
- Collect the fraction that distills at the boiling point of **2-Piperidone** (approximately 135-138°C at 10 mmHg).
- The purified **2-Piperidone** will solidify in the receiving flask upon cooling.

Quality Control and Analytical Procedures

A robust quality control workflow is essential to ensure the purity and identity of synthesized or procured **2-Piperidone**.

Workflow:

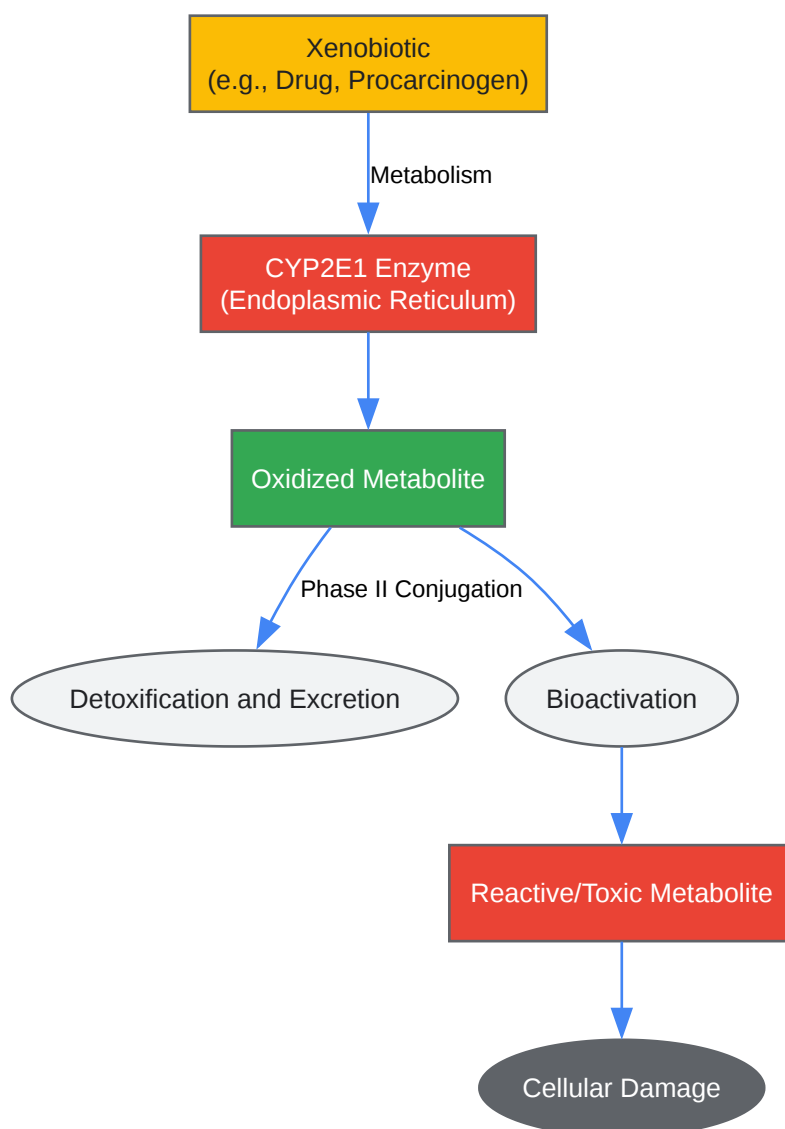
Caption: Quality control workflow for **2-Piperidone**.

Methodologies:

- Gas Chromatography-Flame Ionization Detection (GC-FID) for Purity Assessment:
 - Column: DB-5 or equivalent (30 m x 0.25 mm ID, 0.25 μ m film thickness).
 - Injector Temperature: 250°C.
 - Detector Temperature: 280°C.
 - Oven Program: Start at 100°C, hold for 2 minutes, ramp to 250°C at 10°C/min, hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow of 1 mL/min.
 - Injection: 1 μ L of a 1 mg/mL solution in dichloromethane. Purity is determined by the area percentage of the main peak.
- Spectroscopic Analysis for Identity Confirmation:
 - ^1H NMR (400 MHz, CDCl_3): δ ~3.25 (t, 2H), 2.45 (t, 2H), 1.85 (m, 4H), 6.5 (br s, 1H).
 - ^{13}C NMR (100 MHz, CDCl_3): δ ~172.0, 42.0, 31.0, 23.0, 21.5.
 - FT-IR (ATR): ν ~3280 (N-H stretch), 1650 (C=O stretch) cm^{-1} .
 - GC-MS (EI): Molecular ion (M^+) at m/z = 99, with characteristic fragmentation patterns.

Signaling Pathways and Biological Relevance

2-Piperidone has been identified as a biomarker for the activity of Cytochrome P450 2E1 (CYP2E1). CYP2E1 is a crucial enzyme in the metabolism of a wide range of xenobiotics, including many drugs and procarcinogens. The following diagram illustrates the general role of CYP2E1 in xenobiotic metabolism, which can lead to detoxification or, in some cases, bioactivation to toxic metabolites.

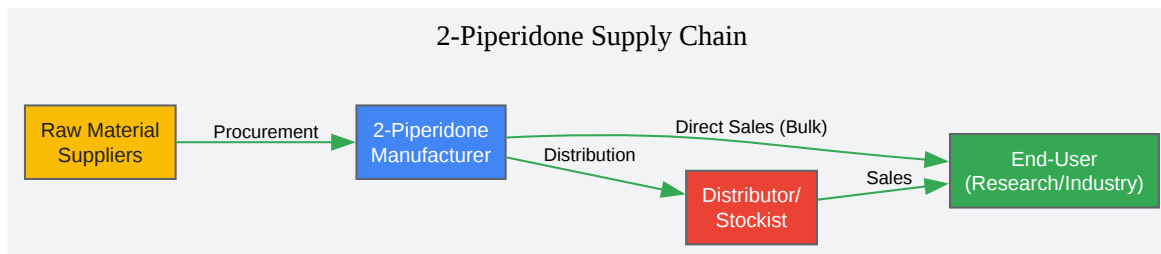


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Caption: Role of CYP2E1 in xenobiotic metabolism.

Supply Chain Overview

The commercial supply chain for **2-Piperidone** typically begins with the synthesis of raw materials and proceeds through manufacturing, distribution, and finally to the end-users in research and industry.



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Caption: Commercial supply chain of **2-Piperidone**.

- To cite this document: BenchChem. [2-Piperidone: A Technical Guide to Commercial Availability, Supply, and Quality Control]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b129406#commercial-availability-and-suppliers-of-2-piperidone\]](https://www.benchchem.com/product/b129406#commercial-availability-and-suppliers-of-2-piperidone)

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com